

Essential Safety and Operational Guide for Handling 4-Phenoxyphenethylamine

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Compound of Interest

Compound Name: 4-Phenoxyphenethylamine

Cat. No.: B055889

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This guide provides critical safety, operational, and disposal information for researchers, scientists, and drug development professionals handling **4-Phenoxyphenethylamine**. Adherence to these protocols is essential for ensuring personal safety and environmental compliance in the laboratory.

Chemical and Hazard Profile

4-Phenoxyphenethylamine is a compound that requires careful handling due to its potential health and safety risks. Based on data from analogous compounds, it should be treated as a hazardous substance.

Property	Value	Source(s)
Molecular Formula	C14H15NO	[1]
Molecular Weight	213.28 g/mol	[1]
Boiling Point	673.01 K (calculated)	[1]
Primary Hazards	Toxic if swallowed, Causes severe skin burns and eye damage, Combustible liquid, May be corrosive to metals, Harmful to aquatic life.	[2]
GHS Hazard Statements	H227 (Combustible liquid), H290 (May be corrosive to metals), H301 (Toxic if swallowed), H314 (Causes severe skin burns and eye damage), H402 (Harmful to aquatic life).	[2]

Personal Protective Equipment (PPE)

A comprehensive personal protective equipment strategy is the primary defense against accidental exposure. The following PPE is mandatory when handling 4-

Phenoxyphenethylamine.[2][3]

PPE Category	Specification
Eye and Face	Chemical safety goggles and a face shield must be worn to protect against splashes.[3][4]
Hand	Chemical-resistant gloves (e.g., Nitrile, Neoprene) are required. Inspect gloves for any damage before and during use.[3][4][5]
Body	A lab coat or a chemical-resistant apron is mandatory. For handling larger quantities, a chemical-resistant suit is recommended.[3]
Respiratory	Work should be conducted in a well-ventilated area. If vapors or aerosols may be generated, a NIOSH-approved respirator is required.[3]

Operational Plan: Handling and Storage

Proper handling and storage procedures are critical for preventing accidents and maintaining the chemical's integrity.

Handling Protocol

- Ventilation: Always handle **4-Phenoxyphenethylamine** inside a certified chemical fume hood to minimize the risk of inhalation.[3]
- Ignition Sources: Keep the compound away from open flames, hot surfaces, and other potential sources of ignition.[2]
- Dispensing: Utilize non-sparking tools and equipment during handling.[3]
- Personal Hygiene: Do not eat, drink, or smoke in the laboratory or areas where the chemical is handled.[2][3] Always wash hands thoroughly after handling the substance.[3][6]
- Preventing Contamination: Avoid all personal contact with the substance, including skin, eyes, and clothing.[6] Immediately change any contaminated clothing.[6]

Storage Protocol

- Store in a tightly closed, corrosive-resistant container with a resistant inner liner.
- The storage area should be a dry, cool, and well-ventilated place.^[3]
- The substance should be kept in a locked area or one that is only accessible to authorized personnel.
- Given its sensitivity to air, consider storing under an inert gas.

Emergency Procedures

In the event of an exposure or spill, follow these emergency protocols immediately.

Emergency Situation	Action
Skin Contact	Immediately take off all contaminated clothing. [2] Rinse the affected skin area with plenty of water or shower.[2] Seek immediate medical attention.[2]
Eye Contact	Rinse cautiously with water for several minutes. If present, remove contact lenses if it is easy to do so and continue rinsing. Immediately call a poison center or doctor.
Inhalation	Move the person to fresh air and keep them comfortable for breathing.[2] Immediately call a poison center or doctor.[2] If breathing is difficult, administer oxygen.
Ingestion	Rinse the mouth with water.[6] Do NOT induce vomiting.[6] Immediately call a poison center or doctor. Never give anything by mouth to an unconscious person.[3]
Spill	Evacuate the area and ensure adequate ventilation.[6] Avoid breathing vapors or mists. [6] Contain the spill with an inert absorbent material like sand or vermiculite.[7] Collect the material and place it in a suitable container for hazardous waste disposal.[7]
Fire	Use dry sand, dry chemical, or alcohol-resistant foam to extinguish the fire.[3] Vapors may form explosive mixtures with air upon intense heating.[2][6] Firefighters should wear self-contained breathing apparatus and full protective clothing.[6]

Disposal Plan

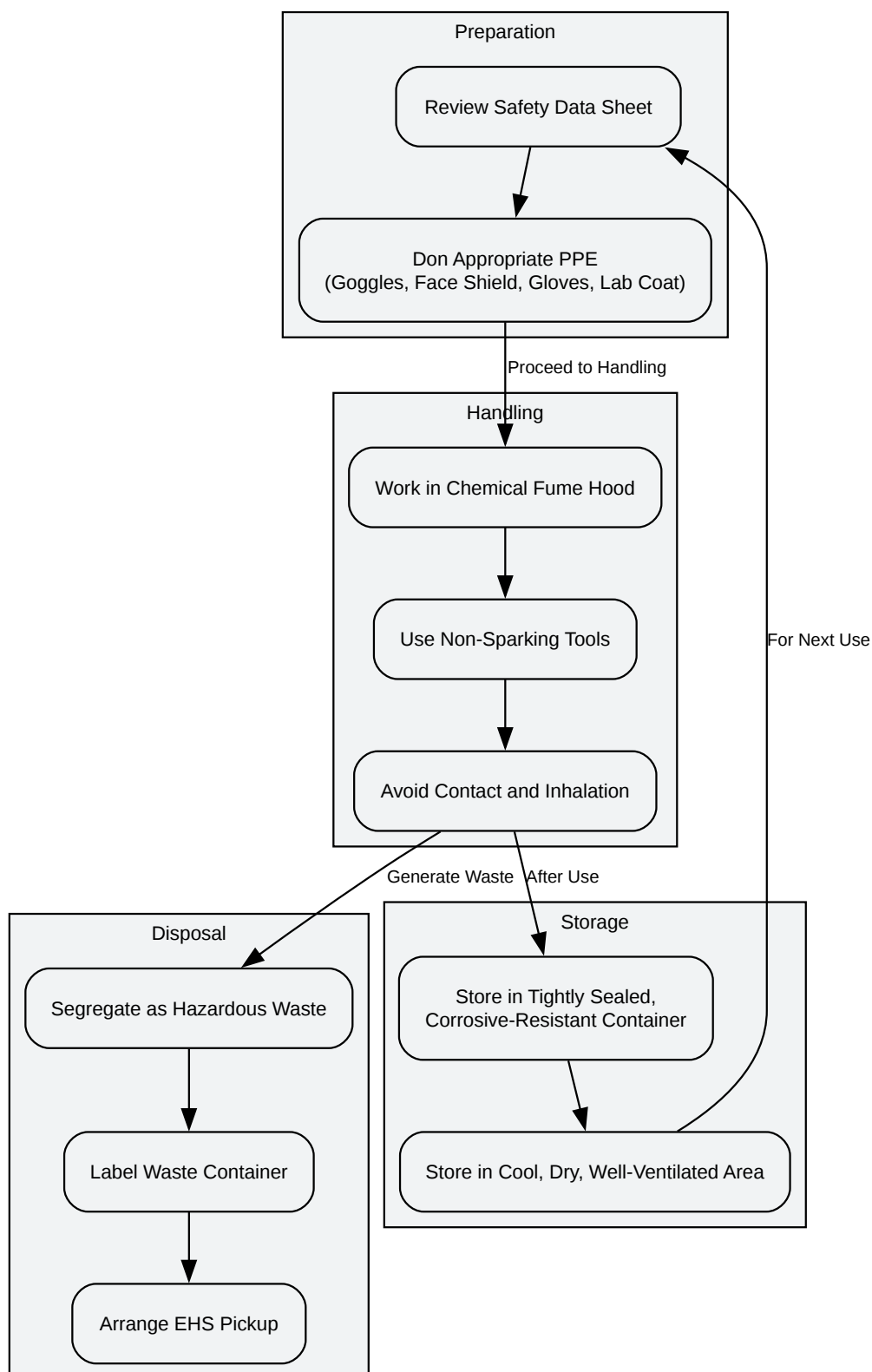
All waste materials containing **4-Phenoxyphenethylamine** must be treated as hazardous waste.

Waste Collection and Disposal

- **Personal Protective Equipment:** Before handling any waste, ensure you are wearing the appropriate PPE as detailed above.^[7]
- **Waste Segregation:** Collect any waste, including contaminated items like pipette tips, gloves, and absorbent materials, in a designated and compatible waste container.^[7] Do not mix with other waste.
- **Labeling:** The waste container must be clearly labeled as hazardous waste and include the chemical name.
- **Storage:** Store the sealed waste container in a designated, secure accumulation area away from incompatible materials.^[7]
- **Disposal:** Arrange for a hazardous waste pickup with your institution's Environmental Health and Safety (EHS) department.^[7] Dispose of the contents and container in accordance with all local, regional, and national regulations.^[3] Do not dispose of down the drain or in regular trash.^[7]

Safety and Handling Workflow

The following diagram illustrates the logical workflow for safely handling **4-Phenoxyphenethylamine** from preparation to disposal.



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Caption: Workflow for Safe Handling of **4-Phenoxyphenethylamine**.

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